

Technical Guide: Disposal Procedures for (-)-5-Cyclohexyl-1-indanmethanol[1][2]

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Compound of Interest

Compound Name: (-)-5-Cyclohexyl-1-indanmethanol

CAS No.: 38032-72-3

Cat. No.: B11874088

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Chemical Identification & Properties

Before initiating disposal, verify the substance identity to ensure compatibility with waste streams.[1]

Parameter	Data
Chemical Name	(-)-5-Cyclohexyl-1-indanmethanol
CAS Number	38032-72-3
Molecular Formula	C ₁₆ H ₂₂ O
Molecular Weight	~230.35 g/mol
Physical State	Solid (typically off-white powder) or Viscous Oil
Solubility	Low water solubility; Soluble in DCM, DMSO, Methanol, Ethyl Acetate
Hazard Class	Presumed Bioactive / Irritant. Treat as Target Organ Toxin absent specific tox data.[2][1][3]

Core Directive: The Precautionary Disposal Strategy

As a pharmaceutical intermediate (likely related to cardiovascular or anti-inflammatory research targets), this compound must not be treated as general organic trash.^[1] It requires thermal destruction to prevent environmental bioaccumulation.^[1]

Immediate Action Plan

- Do NOT flush down the drain (Sanitary Sewer).^[1]
- Do NOT mix with oxidizers (e.g., Nitric Acid, Peroxides) due to the benzylic alcohol moiety.^[2]
^[1]
- Primary Route: High-Temperature Incineration.^[1]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Substance

Applicable for: Expired stocks, degraded samples, or excess synthesis yield.^[2]^[1]

- Containment: Transfer the solid substance into a screw-cap wide-mouth jar (HDPE or Glass). Do not use open beakers or foil wrappers.
- Labeling: Affix a hazardous waste label.
 - Required Text: "Hazardous Waste - Solid."^[1]
 - Constituents: "(-)-5-Cyclohexyl-1-indanmethanol (CAS 38032-72-3)."^[2]^[1]^[3]
 - Hazard Checkbox: Mark "Toxic" and "Irritant."^[1]^[4]
- Secondary Containment: Place the jar into a clear, sealable secondary bag (e.g., Ziploc) to prevent cross-contamination of the waste bin.
- Final Stream: Deposit into the Solid Hazardous Waste Drum designated for Incineration.

Scenario B: Disposal of Liquid Waste (Solutions)

Applicable for: Reaction mixtures, mother liquors, or HPLC effluents.[2][1]

- Solvent Identification: Determine the primary solvent carrier.[1]
 - Halogenated:[1] DCM, Chloroform.[1]
 - Non-Halogenated: Methanol, Ethanol, DMSO, Ethyl Acetate.[2][1]
- Segregation:
 - Stream 1 (Halogenated): Pour into the "Halogenated Organic Waste" carboy.[1]
 - Stream 2 (Non-Halogenated): Pour into the "Non-Halogenated Organic Waste" carboy.
- pH Check: Ensure the solution pH is between 5 and 9. If the reaction involved strong acids/bases, neutralize carefully before adding to the waste carboy to prevent exothermic reactions.[1]
- Log Entry: Record the addition on the waste container's log sheet. Explicitly list "Indanmethanol derivative" to alert waste handlers of potential bioactivity.

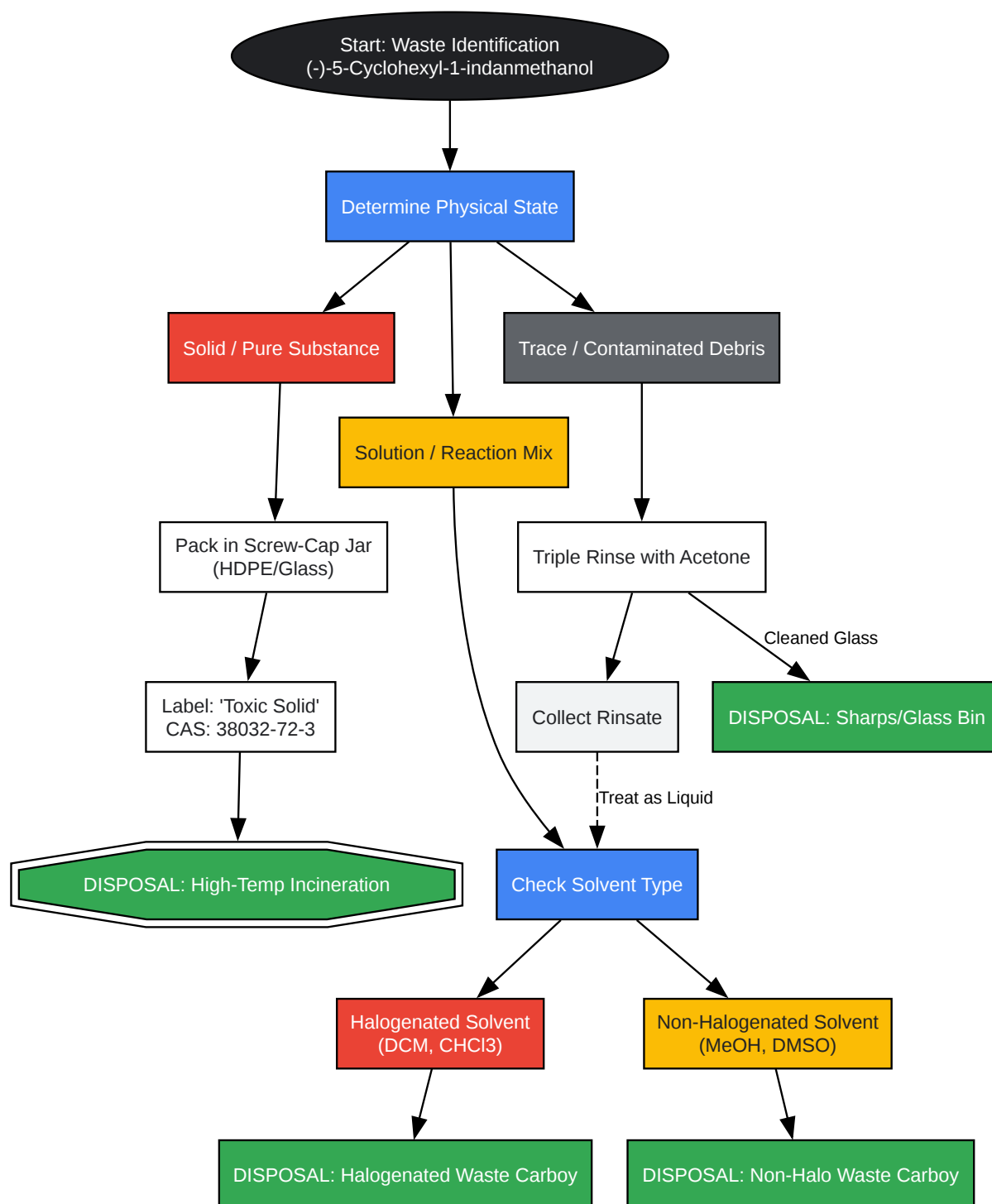
Scenario C: Trace Contamination (Glassware & Sharps)

Applicable for: Vials, pipettes, and spatulas.[2][1]

- Triple Rinse: Rinse the contaminated item three times with a compatible solvent (e.g., Acetone or Ethanol).[1]
- Rinsate Disposal: Collect all rinsate and dispose of it as Liquid Waste (Scenario B).
- Solid Debris:
 - Defaced Vials/Glass: Place in the "Broken Glass/Sharps" bin.[1]
 - Gloves/Paper Towels: If visibly contaminated, dispose of as Solid Hazardous Waste.[1] If merely incidental contact, dispose of as standard lab trash (verify with local EHS rules).[1]

Visualized Decision Workflow

The following diagram illustrates the critical decision nodes for disposing of **(-)-5-Cyclohexyl-1-indanmethanol** based on its physical state and solvent carrier.



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Figure 1: Logic flow for segregating **(-)-5-Cyclohexyl-1-indanmethanol** waste streams to ensure compliance and safety.

Regulatory & Safety Compliance

Adherence to these codes ensures compliance with US EPA (RCRA) and international safety standards.

Personal Protective Equipment (PPE)

- Respiratory: N95 mask or half-face respirator (P100 filters) if handling dry powder outside a fume hood.[1]
- Skin: Nitrile gloves (minimum 0.11 mm thickness).[1] Double-glove if dissolving in DCM.[1]
- Eyes: Chemical splash goggles.[1]

Waste Codes (US EPA RCRA Context)

While this specific CAS is not a "Listed" waste (P or U list), it must be characterized by its properties:

- D001 (Ignitable): If dissolved in flammable solvents (e.g., Ethanol, Ethyl Acetate).[2][1]
- D003 (Reactive): Only if mixed with strong oxidizers.[1]
- General Classification: "Non-Regulated Chemical Waste" (unless characteristic), but Must be Incinerated due to pharmaceutical intermediate status.[1]

Spill Management

- Isolate: Evacuate the immediate area if dust is airborne.[1]
- Neutralize: Not required (compound is neutral).
- Absorb:

- Liquids: Use vermiculite or spill pads.[1]
- Solids: Wet-wipe or HEPA vacuum to prevent dust generation.[1]
- Dispose: Place all cleanup materials into the Solid Hazardous Waste drum.

References

- Chemical Identification:(-)-5-Cyclohexyl-1-indanmethanol (CAS 38032-72-3).[2][1][3] ChemSrc Database.[1] Available at: [\[Link\]](#)[2][1]
- Structural Analog Safety:5-Indanol Safety Data Sheet. PubChem, National Library of Medicine.[1] Available at: [\[Link\]](#)[2][1]
- Waste Management Standards:Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Research Council.[1] Available at: [\[Link\]](#)

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Sources

- 1. 1019111-21-7|(5-Amino-1-cyclohexyl-1H-benzo[d]imidazol-2-yl)methanol|BLDpharm [\[bldpharm.com\]](#)
- 2. CAS Number List - 3 - Page 308 - Chemicalbook [\[chemicalbook.com\]](#)
- 3. 5-CYCLOHEXYL-1-PENTYNE | CAS#:5963-75-7 | Chemsrcc [\[chemsrc.com\]](#)
- 4. 5-Indanol | C₉H₁₀O | CID 15118 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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